

Topic: α -Ergocryptine-d3 for Pharmacokinetic and Metabolism Studies

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Compound of Interest

Compound Name: α -Ergocryptine-d3

Cat. No.: B1147346

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Abstract

Stable isotope-labeled internal standards are critical for achieving accuracy and precision in quantitative bioanalysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS). **α -Ergocryptine-d3**, a deuterated analog of the ergot alkaloid α -ergocryptine, serves as an ideal internal standard for pharmacokinetic (PK) and metabolism studies. Its use compensates for variability in sample preparation, matrix effects, and instrument response, ensuring reliable data for assessing the absorption, distribution, metabolism, and excretion (ADME) properties of α -ergocryptine.^{[1][2]} This document provides detailed protocols for the use of **α -Ergocryptine-d3** in these applications.

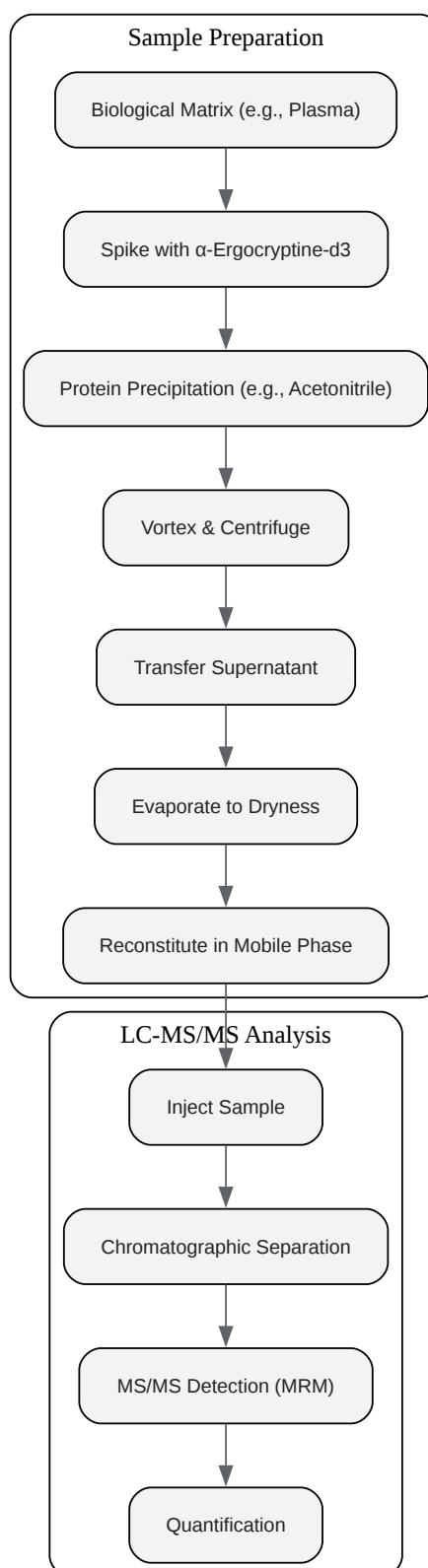
Application: Pharmacokinetic (PK) Analysis

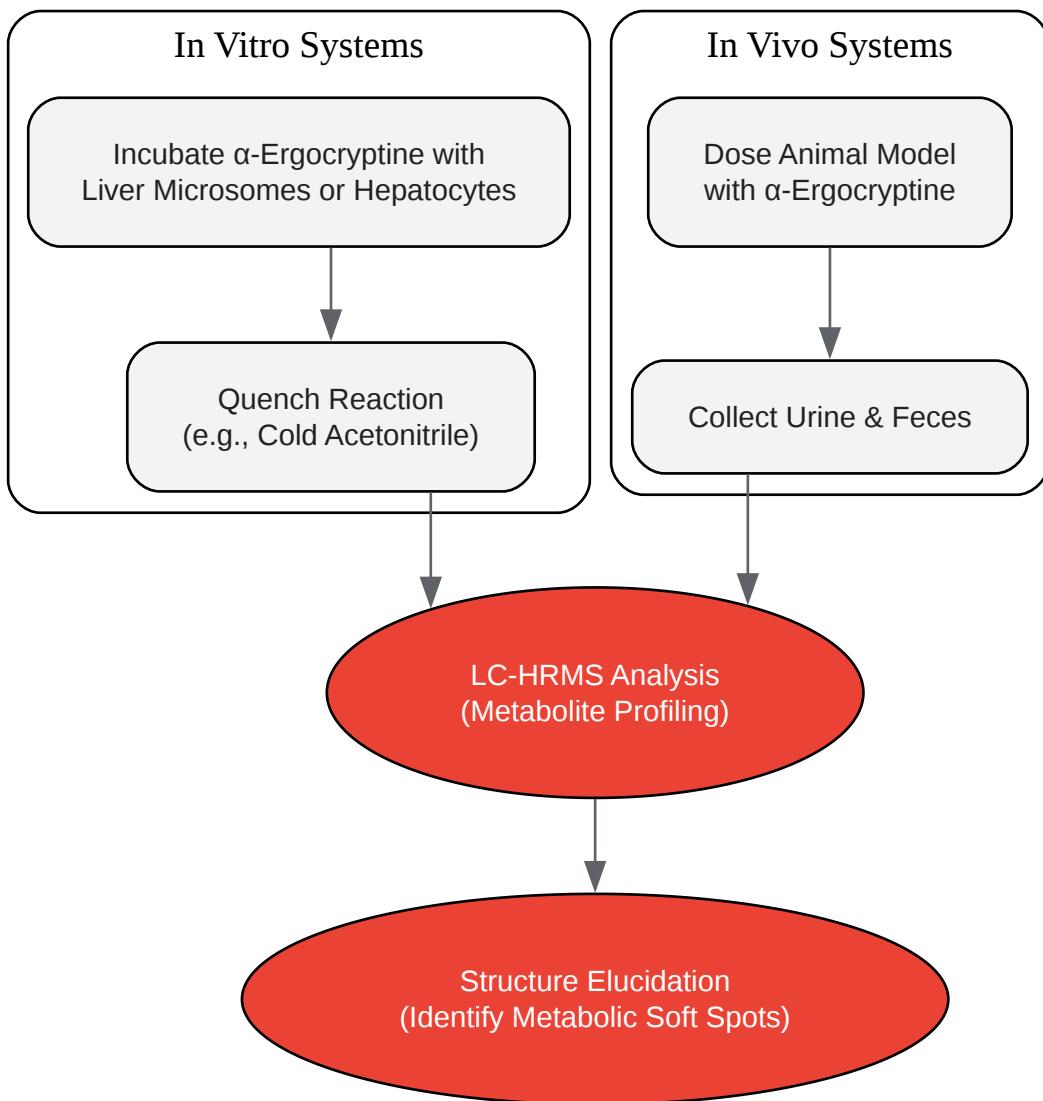
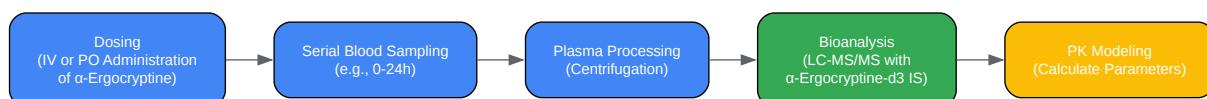
The primary application of **α -Ergocryptine-d3** is as an internal standard for the accurate quantification of α -ergocryptine in biological matrices during preclinical and clinical pharmacokinetic studies.

Bioanalytical Method: LC-MS/MS Quantification

A validated LC-MS/MS method is the gold standard for quantifying low concentrations of drugs and their metabolites in complex biological fluids like plasma.^{[3][4][5]}

Experimental Workflow for Bioanalysis





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